

Quantitative PCR (qPCR) for GJB2 Gene Expression Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: *connexin 26*
CAS No.: *127120-53-0*
Cat. No.: *B1177413*

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Introduction

The Gap Junction Protein Beta 2 (GJB2) gene, which encodes the protein **Connexin 26** (Cx26), is a critical component of gap junction channels.^[1] These channels facilitate direct intercellular communication by allowing the passage of ions, small molecules, and nutrients between adjacent cells.^[1] Mutations in the GJB2 gene are a primary cause of autosomal recessive nonsyndromic hearing loss worldwide.^{[1][2]} Beyond its role in auditory function, GJB2 is also implicated in various skin diseases and has been studied in the context of cancer, where it can influence cell proliferation and communication within the tumor microenvironment.

Quantitative Polymerase Chain Reaction (qPCR) is a powerful and widely used technique for measuring gene expression levels with high sensitivity and specificity. This document provides detailed application notes and protocols for the analysis of GJB2 gene expression using SYBR Green-based qPCR.

Application Notes

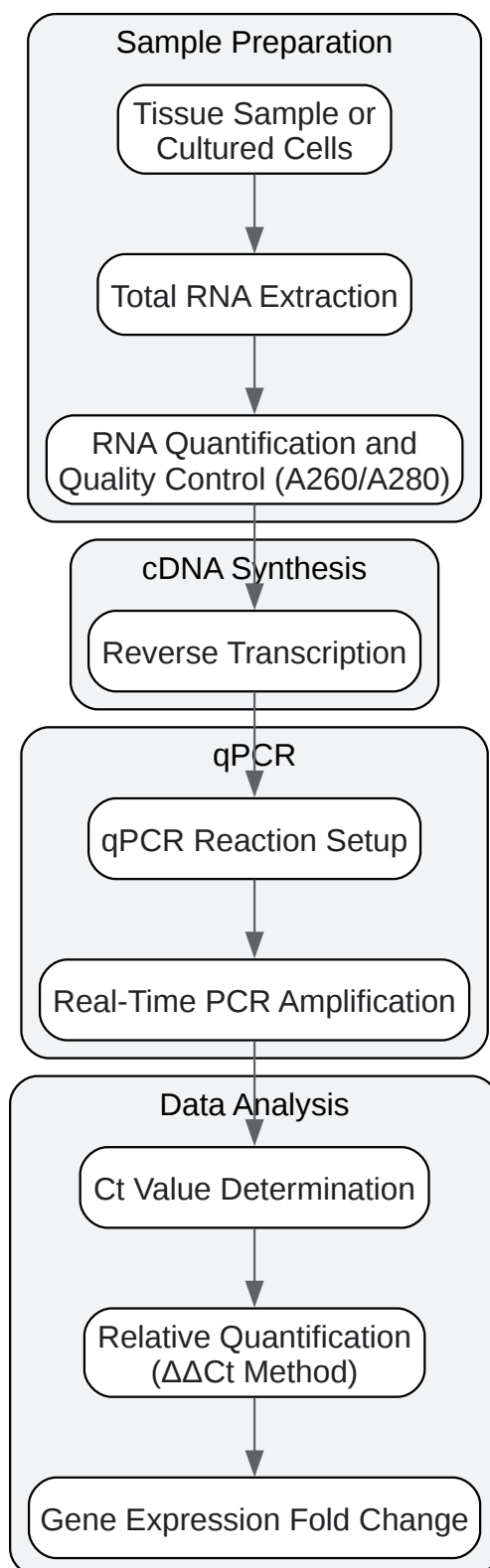
Principle of the Assay: This protocol details the relative quantification of GJB2 mRNA levels from total RNA extracted from cultured cells or tissues. The workflow involves the reverse transcription of RNA into complementary DNA (cDNA), followed by qPCR amplification. The relative expression of GJB2 is determined using the delta-delta Ct ($\Delta\Delta C_t$) method, which normalizes the expression of the target gene (GJB2) to a stably expressed endogenous control (housekeeping gene).

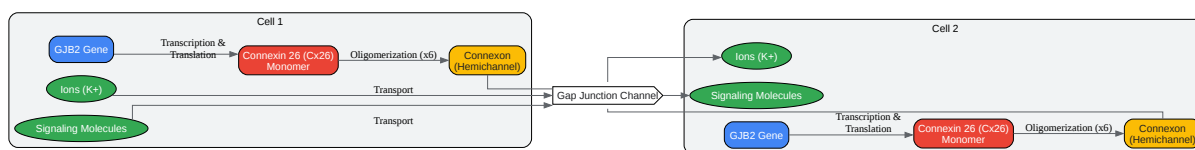
Choice of Housekeeping Genes: The selection of appropriate housekeeping genes is crucial for accurate normalization of gene expression data. The ideal housekeeping gene should have stable expression across all experimental conditions. For studies involving cochlear tissues, GAPDH and ACTB are commonly used. However, it is highly recommended to validate the stability of chosen housekeeping genes for the specific experimental model.

Primer Design: Primers for qPCR should be designed to be specific to the target gene and, ideally, span an exon-exon junction to prevent amplification of any contaminating genomic DNA. This protocol provides validated primer sequences for human GJB2, GAPDH, and ACTB.

Experimental Workflow

The following diagram outlines the major steps in the qPCR workflow for GJB2 gene expression analysis.





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- To cite this document: BenchChem. [Quantitative PCR (qPCR) for GJB2 Gene Expression Analysis: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1177413/docs#quantitative-pcr-qpcr-for-gjb2-gene-expression-analysis-application-notes-and-protocols>]

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